

IUPAC name and synonyms for 2,4-Dimethoxyiodobenzene

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Compound Name: 2,4-Dimethoxyiodobenzene

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Technical Guide: 2,4-Dimethoxyiodobenzene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2,4-dimethoxyiodobenzene**, including its nomenclature, physicochemical properties, and a detailed experimental protocol for its synthesis.

Nomenclature

The compound with the structure **2,4-dimethoxyiodobenzene** is systematically named in accordance with IUPAC nomenclature. It is also known by several synonyms.

- IUPAC Name: 1-iodo-2,4-dimethoxybenzene[1]
- Synonyms:
 - 2,4-Dimethoxyiodobenzene[1]
 - Dimethoxyiodobenzene[1]
 - 3-Methoxy-4-iodoanisole[1]
 - 2,4-Dimethoxyphenyl iodide[1]

- 1,3-DIMETHOXY-4-IODOBENZENE[1]
- 2,4-DIMETHOXY-1-IODOBENZENE[1]
- 4-iodo-1,3-DIMETHOXYBENZENE[1]
- Benzene, 1-iodo-2,4-dimethoxy-[2]

Physicochemical Properties

A summary of the key physical and chemical properties of 1-iodo-2,4-dimethoxybenzene is presented in the table below for easy reference and comparison.

Property	Value	Source
CAS Registry Number	20469-63-0	[1][2]
Molecular Formula	C ₈ H ₉ IO ₂	[1][2]
Molecular Weight	264.06 g/mol	[1]
Melting Point	37-41 °C	
Flash Point	> 110 °C (> 230 °F) - closed cup	
InChI	1S/C8H9IO2/c1-10-6-3-4-7(9)8(5-6)11-2/h3-5H,1-2H3	[2]
InChIKey	ZDUYJCKEORTAQE-UHFFFAOYSA-N	[2]
SMILES	COc1ccc(I)c(OC)c1	

Experimental Protocols

Synthesis of 1-Iodo-2,4-dimethoxybenzene

A method for the preparation of 1-iodo-2,4-dimethoxybenzene has been described, providing a high yield of the final product.[3]

Materials:

- 1,3-dimethoxybenzene
- Iodine (I₂)
- Nitrogen dioxide (NO₂)
- Acetonitrile (CH₃CN)

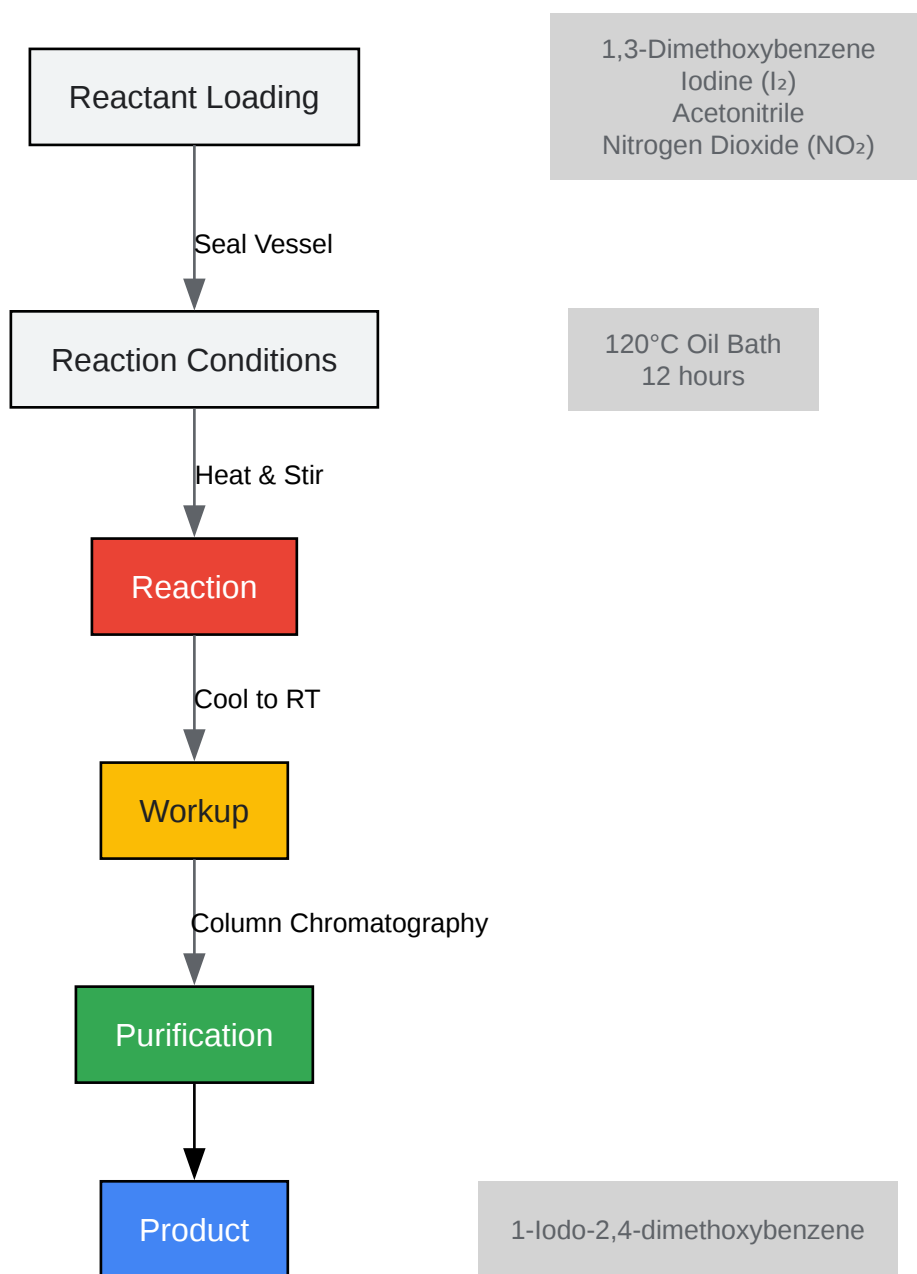
Procedure:

- To a reaction vessel, add 0.5 mmol of 1,3-dimethoxybenzene, 0.3 mmol of I₂, and 1.5 mL of acetonitrile in sequence.[\[3\]](#)
- Introduce 1.35 mL of NO₂ at normal pressure and temperature into the reaction vessel.[\[3\]](#)
- Seal the reaction vessel, ensuring air is present inside.[\[3\]](#)
- Place the sealed reaction vessel into an oil bath preheated to 120°C.[\[3\]](#)
- Magnetically stir the reaction mixture at 120°C for 12 hours.[\[3\]](#)
- After the reaction is complete, cool the reaction system to room temperature.[\[3\]](#)
- Purify the resulting mixture by column chromatography to obtain the **2,4-dimethoxyiodobenzene** product.[\[3\]](#)

This protocol reportedly yields the **2,4-dimethoxyiodobenzene** product at a rate of 98%. The structure of the product was confirmed using ¹H-NMR.[\[3\]](#)

Synthetic Workflow

The following diagram illustrates the workflow for the synthesis of 1-iodo-2,4-dimethoxybenzene.



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Caption: A workflow diagram for the synthesis of 1-iodo-2,4-dimethoxybenzene.

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